

2,2-Dibromohexane: A Technical Health and Safety Guide for Research Professionals

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Compound of Interest

Compound Name: 2,2-Dibromohexane

Cat. No.: B039414

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Disclaimer: Direct and comprehensive toxicological and metabolic data for **2,2-dibromohexane** is not readily available in published literature. The following guide has been compiled using information from safety data sheets (SDS) of its isomers (e.g., 1,6-dibromohexane, 2,5-dibromohexane) and related halogenated hydrocarbons. This information should be used as a precautionary guide, and all handling of **2,2-dibromohexane** should be conducted with the assumption that it possesses similar or potentially greater hazards.

Chemical and Physical Properties

2,2-Dibromohexane is a geminal dihalide, meaning both bromine atoms are attached to the same carbon atom.^{[1][2]} This structural feature influences its chemical reactivity and potential biological activity. While detailed experimental data is sparse, some properties can be noted.

Property	Value	Source
Molecular Formula	C6H12Br2	[3]
IUPAC Name	2,2-dibromohexane	[3]
CAS Number	116530-77-9	[3]

Hazard Identification and Classification

Based on data from isomeric compounds, **2,2-dibromohexane** should be treated as a hazardous substance. The primary hazards associated with similar dibromoalkanes are

summarized below.

Hazard Class	Classification (based on isomers)	GHS Hazard Statement (Anticipated)
Acute Toxicity, Oral	Harmful if swallowed	H302: Harmful if swallowed
Skin Corrosion/Irritation	Causes skin irritation	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319: Causes serious eye irritation
Respiratory or Skin Sensitization	May cause an allergic skin reaction	H317: May cause an allergic skin reaction
Specific target organ toxicity — single exposure	May cause respiratory irritation	H335: May cause respiratory irritation

Health and Safety Information

The following table summarizes key health and safety information extrapolated from data on dibromohexane isomers.

Parameter	Information (Based on Isomer Data)
Toxicological Summary	To the best of current knowledge, the acute and chronic toxicity of 2,2-dibromohexane are not fully known.[4] However, related compounds are harmful if swallowed and may cause allergic skin reactions.[4]
Routes of Exposure	Inhalation, ingestion, skin and eye contact.
Symptoms of Exposure	May include skin and eye irritation, respiratory tract irritation, and allergic skin reactions.[5][6] Ingestion may cause gastrointestinal distress.
Carcinogenicity	No classification data on carcinogenic properties of 2,2-dibromohexane is available from EPA, IARC, NTP, OSHA, or ACGIH.[4]
Reproductive Toxicity	No effects are currently known.[4]

Experimental Protocols

Due to the lack of specific studies on **2,2-dibromohexane**, the following are generalized experimental protocols for assessing the types of hazards identified for its isomers. These are provided for informational purposes and should be adapted based on specific experimental designs and regulatory guidelines.

Skin Irritation/Corrosion Test (Based on OECD Guideline 404)

- Test System: Healthy, young adult albino rabbits.
- Procedure: a. Approximately 24 hours before the test, closely clip the fur on the dorsal area of the trunk of the animal. b. Apply 0.5 mL of the test substance (undiluted) to a small area (approximately 6 cm²) of the clipped skin. c. Cover the application site with a gauze patch and porous tape. d. After a 4-hour exposure period, remove the patch and wash the treated area with a suitable solvent, followed by water, to remove any residual test substance. e.

Observe and grade the skin reactions (erythema and edema) at 1, 24, 48, and 72 hours after patch removal.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

- Test System: Healthy, young adult female rats.
- Procedure: a. Fast the animals overnight prior to dosing. b. Administer the test substance by gavage at one of the fixed dose levels (5, 50, 300, or 2000 mg/kg body weight). c. Observe the animals for mortality and clinical signs of toxicity for at least 14 days. d. Record body weight changes. e. Conduct a gross necropsy on all animals at the end of the observation period.

Handling and Safety Precautions

Given the potential hazards, strict safety protocols should be followed when handling **2,2-dibromohexane**.

Precaution Category	Recommended Procedures
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood.[7]
Personal Protective Equipment (PPE)	Wear protective gloves (e.g., Viton®), chemical safety goggles, and a lab coat.[5]
Handling	Avoid contact with skin, eyes, and clothing.[8] Avoid breathing vapors or mist.[8]
Storage	Keep in a tightly closed container in a dry, cool, and well-ventilated place.[7]
Spill and Disposal	Absorb spills with an inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[8] Dispose of waste in accordance with local, regional, and national regulations.

Visualizations

General Laboratory Safety Workflow

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